Application Note: Scalable Synthesis of 3,3-Difluoroazepane Hydrochloride

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Compound of Interest	
Compound Name:	*3,3-Difluoroazepane hydrochloride*
CAS No.:	*1228231-35-3*
Cat. No.:	*B1447372*

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Executive Summary

This Application Note details a robust, two-step protocol for the synthesis of **3,3-Difluoroazepane Hydrochloride**, a critical fluorinated building block in medicinal chemistry. The incorporation of a gem-difluoro moiety into the azepane ring serves as a bioisostere for carbonyl groups and ethers, significantly modulating the pKa of the adjacent amine while enhancing metabolic stability against oxidative metabolism.

This guide prioritizes safety and reproducibility, specifically addressing the thermal hazards associated with deoxofluorinating reagents (DAST) and providing a self-validating purification workflow.

Retrosynthetic Analysis & Strategy

The synthesis relies on the direct deoxofluorination of a protected ketone precursor, followed by acid-mediated deprotection.

- Target: 3,3-Difluoroazepane HCl

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- Key Transformation: Nucleophilic fluorination of a ketone to a gem-difluoride.
- Starting Material:tert-butyl 3-oxoazepane-1-carboxylate (commercially available or synthesized via ring expansion of N-Boc-piperidin-3-one).

Reaction Scheme

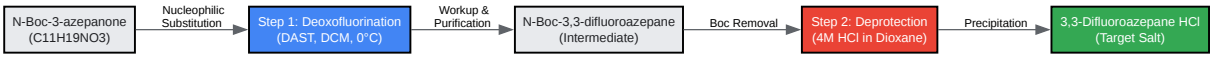

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Figure 1: Synthetic route for 3,3-Difluoroazepane HCl.

Critical Reagent Selection: The Fluorinating Agent

The success of this synthesis hinges on the choice of fluorinating agent. While several exist, DAST (Diethylaminosulfur trifluoride) is selected for this protocol due to its high reactivity with sterically unhindered ketones.

Reagent	Pros	Cons	Recommendation
DAST	High conversion; standard literature precedence.	Thermally unstable >50°C; explosive upon water contact.	Primary Choice (Lab Scale)
Deoxo-Fluor®	Higher thermal stability; safer for scale-up.	More expensive; more difficult to remove byproducts.	Alternative (Process Scale)
XtalFluor-E®	Solid (easy handling); does not generate free HF.	Lower reactivity; requires HF-amine promoters.	Not recommended for this substrate.

Experimental Protocols

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Step 1: Synthesis of tert-butyl 3,3-difluoroazepane-1-carboxylate

Objective: Convert the C3 ketone to a gem-difluoride while minimizing the elimination side-product (vinyl fluoride).

Materials:

- tert-butyl 3-oxoazepane-1-carboxylate (1.0 equiv)
- DAST (Diethylaminosulfur trifluoride) (2.5 equiv)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous $NaHCO_3$

Protocol:

- Setup: Oven-dry a 2-neck round-bottom flask (RBF) and equip it with a magnetic stir bar and nitrogen inlet.
- Solvation: Dissolve tert-butyl 3-oxoazepane-1-carboxylate (e.g., 5.0 g, 23.4 mmol) in anhydrous DCM (50 mL).
- Cooling: Cool the solution to 0 °C using an ice/water bath. Crucial: Low temperature prevents elimination reactions.
- Addition: Add DAST (9.4 g, 7.7 mL, 58.5 mmol) dropwise via a syringe over 20 minutes.
  - Safety Note: DAST fumes. Perform in a well-ventilated fume hood.
- Reaction: Allow the mixture to warm slowly to room temperature (RT) and stir for 12–16 hours.
  - Monitoring: Check via TLC (Hexane/EtOAc 4:1). Stain with $KMnO_4$ (ketone) or Ninhydrin (amine). The product is non-UV active; iodine stain is recommended.
- Quenching (Hazardous Step):

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- Cool the reaction mixture back to 0 °C.
- SLOWLY add the reaction mixture into a beaker containing saturated aqueous $NaHCO_3$ (100 mL) and crushed ice.
- Warning: Never add water directly to the DAST reaction mixture; the exotherm can cause an eruption.

- Extraction: Extract the aqueous layer with DCM (3 x 50 mL).
- Drying: Combine organics, dry over Na_2SO_4, filter, and concentrate under reduced pressure.
- Purification: Purify the residue via flash column chromatography (Silica gel, 0–20% EtOAc in Hexanes) to yield the N-Boc-3,3-difluoroazepane as a clear oil.

Expected Yield: 65–75%

Step 2: Deprotection to 3,3-Difluoroazepane hydrochloride

Objective: Cleave the Boc protecting group and isolate the stable hydrochloride salt.

Materials:

- N-Boc-3,3-difluoroazepane (Intermediate from Step 1)
- 4M HCl in 1,4-Dioxane
- Diethyl Ether (Et_2O) or MTBE (Methyl tert-butyl ether)

Protocol:

- Dissolution: Dissolve the N-Boc intermediate (e.g., 3.5 g) in a minimal amount of dry 1,4-dioxane (5 mL).
- Acidification: Add 4M HCl in Dioxane (10 equiv, ~37 mL) at 0 °C.
- Reaction: Stir at RT for 2–4 hours.

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- Observation: A white precipitate should begin to form as the Boc group is cleaved and isobutylene gas is released.

- Workup:
  - Add Diethyl Ether (50 mL) to the reaction mixture to fully precipitate the salt.
  - Stir for 15 minutes.
- Filtration: Filter the white solid under a nitrogen blanket (the salt can be hygroscopic).
- Washing: Wash the filter cake with cold Et_2O (2 x 20 mL).
- Drying: Dry the solid in a vacuum oven at 40 °C for 6 hours.

Expected Yield: 85–95% Appearance: White to off-white crystalline solid.

Analytical Validation (Self-Validating System)

To ensure the protocol worked, compare your data against these expected parameters.

Technique	Expected Result	Diagnostic Interpretation
^1H NMR (DMSO-d_6)	Broad singlet at ~9.5 ppm (2H, NH_2^+).	Confirms salt formation and loss of Boc (no singlet at 1.4 ppm).
^{19}F NMR	Triplet or multiplet at ~ -100 to -110 ppm.	Confirms gem-difluoro substitution. Absence of signal at -130 ppm rules out vinyl fluoride.
Melting Point	>180 °C (Decomposition).[1]	Sharp melting point indicates high purity.
Mass Spec (ESI)	$[M+H]^+$ = 136.1 (Free base mass).	Confirms molecular weight of the cation.

Process Workflow & Safety Logic

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The following diagram illustrates the decision-making process during the reaction, specifically regarding safety and impurity control.

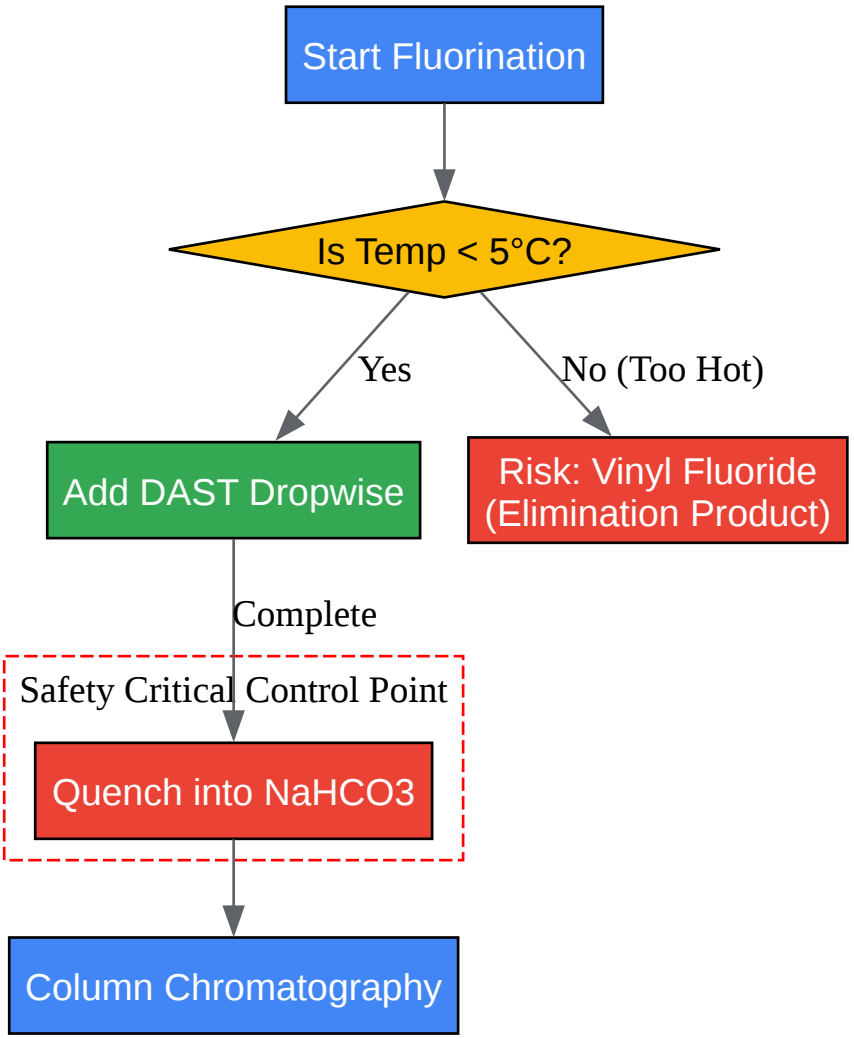

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Figure 2: Process control flow emphasizing temperature regulation to prevent elimination byproducts.

Troubleshooting Guide

- Issue: Low Yield in Step 1.
  - Cause: Old DAST reagent (hydrolyzed).
  - Solution: Use fresh DAST. If the liquid is dark brown/black, distill or discard.

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- Issue: Presence of Vinyl Fluoride (Olefin).
  - Cause: Reaction temperature too high or basic impurities.
  - Solution: Keep reaction strictly at 0 °C during addition. Ensure glassware is acid-washed or neutral.
- Issue: Hygroscopic Product in Step 2.
  - Cause: Residual HCl or water.
  - Solution: Dry under high vacuum with P_2O_5 or azeotrope with toluene before final drying.

References

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